

# A Comparative Analysis of Indane-Containing Anthranilic Diamide Insecticides and a Related Compound

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In the continuous effort to develop more potent and selective insecticides, the incorporation of various structural motifs into existing pharmacophores is a key strategy. This guide provides a comparative analysis of a novel indane-containing anthranilic diamide insecticide, compound 8q, and its parent compound, chlorantraniliprole. The introduction of the indane moiety has been explored to enhance the insecticidal activity of this class of compounds.

# **Quantitative Comparison of Insecticidal Activity**

The insecticidal efficacy of compound 8q and chlorantraniliprole was evaluated against the oriental armyworm (Mythimna separata). The data presented below summarizes their activity at various concentrations.



Compound	Concentration (mg/L)	Insecticidal Activity against M. separata (%)
Compound 8q	4	100
0.8	80	
Chlorantraniliprole	4	Not explicitly stated, but 8q is "better than"
0.8	Not explicitly stated, but 8q is superior	
Compound 8c	4	90
Compound 8i	0.8	60

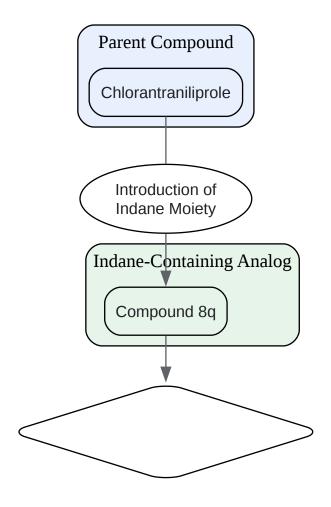
Data sourced from a study on novel anthranilic diamide insecticides[1].

The results indicate that the introduction of the indane group can lead to a significant enhancement of insecticidal activity. At a concentration of 4 mg/L, compound 8q exhibited 100% insecticidal activity against M. separata, which was reported to be better than that of chlorantraniliprole.[1] Even at a lower concentration of 0.8 mg/L, compound 8q maintained a high level of activity at 80%.[1]

## **Structure-Activity Relationship**

The enhanced activity of compound 8q can be attributed to the structural modification of the parent chlorantraniliprole molecule. The following diagram illustrates the key structural difference.





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Structural modification leading to enhanced activity.

# **Experimental Protocols**

The insecticidal activity of the compounds was determined through greenhouse insecticidal activity assays.[1]

Target Insect: Mythimna separata (Oriental Armyworm)

### Methodology:

The detailed experimental protocol for the insecticidal activity assay against M. separata as described in the source study is as follows:



- The compounds were dissolved in DMF and diluted with water containing 0.1% Tween 80 to the desired concentrations.
- Corn leaves were immersed in the test solutions for 10-20 seconds and then air-dried.
- The treated leaves were placed in Petri dishes containing moistened filter paper.
- Ten third-instar larvae of M. separata were introduced into each Petri dish.
- The dishes were maintained in an observation room at a temperature of 24-26°C and a relative humidity of 60-70%.
- Mortality rates were assessed after 24-72 hours.
- Each experiment was repeated three times.

## Conclusion

The comparative data demonstrates that the strategic incorporation of an indane moiety into the anthranilic diamide scaffold, as exemplified by compound 8q, can lead to a substantial improvement in insecticidal activity against Mythimna separata when compared to the parent compound, chlorantraniliprole.[1] This finding highlights the potential of exploring indane and its analogs in the design of novel and more effective insecticidal agents. Further research would be beneficial to elucidate the precise mechanism by which the indane group contributes to the enhanced potency and to evaluate the activity of these compounds against a broader spectrum of insect pests.

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## References

1. mdpi.com [mdpi.com]



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